

# In-Depth Technical Guide: Safety and Handling of 2,4,6-Trimethylbenzophenone

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## Compound of Interest

Compound Name: 2,4,6-Trimethylbenzophenone

Cat. No.: B177196

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and should not be considered a substitute for a formal Safety Data Sheet (SDS). Always refer to the official SDS and your institution's safety protocols before handling any chemical.

## Introduction

**2,4,6-Trimethylbenzophenone**, also known as phenyl(2,4,6-trimethylphenyl)methanone, is an organic compound with applications in various research and development sectors.<sup>[1]</sup> A thorough understanding of its potential hazards and the implementation of appropriate safety precautions are paramount for its safe use in a laboratory or industrial setting. This guide provides a comprehensive overview of the safety and handling procedures for **2,4,6-Trimethylbenzophenone**, compiled from available safety data sheets and toxicological information.

## Hazard Identification and Classification

**2,4,6-Trimethylbenzophenone** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).<sup>[1][2][3][4]</sup>

GHS Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.<sup>[1][2][3][4]</sup>

- Serious Eye Damage/Eye Irritation (Category 2): Causes serious eye irritation.[1][2][3][4]
- Hazardous to the aquatic environment, acute hazard (Category 1): Very toxic to aquatic life. [1][2][3]
- Hazardous to the aquatic environment, chronic hazard (Category 1): Very toxic to aquatic life with long lasting effects.[1][2][3]

#### Hazard Statements (H-Statements):

- H302: Harmful if swallowed.[1][2][3][4]
- H319: Causes serious eye irritation.[1][2][3][4]
- H400: Very toxic to aquatic life.[1][3]
- H410: Very toxic to aquatic life with long lasting effects.[1][2][3]

Signal Word: Warning[2][4]

#### Pictograms:

- GHS07: Exclamation Mark (for Acute Toxicity and Eye Irritation)
- GHS09: Environment (for Aquatic Toxicity)

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,4,6-Trimethylbenzophenone** is presented in the table below.

Property	Value	Reference
CAS Number	954-16-5	[1][2]
Molecular Formula	C <sub>16</sub> H <sub>16</sub> O	[5][6][7]
Molecular Weight	224.30 g/mol	[3][5]
Appearance	Solid	[2]
Melting Point	20 - 36 °C	[2]
Boiling Point	> 300 °C at 101.3 kPa	[2]
Flash Point	166 °C	[2]
Auto-ignition Temperature	498 °C	[2]
Water Solubility	3 mg/L at 20 °C	[2]
log Pow (Octanol/Water Partition Coefficient)	4.41	[2]
Vapor Pressure	0.043 Pa at 25 °C	[2]
Density	1.11	[2]

## Toxicological Information

The toxicological data for **2,4,6-Trimethylbenzophenone** is summarized in the following tables.

### Acute Toxicity

Route	Species	Value	Reference
Oral	Rat	LD50: 844 mg/kg bw	[2]
Dermal	-	LD50: > 2000 mg/kg bw	[2]
Inhalation	-	No data available	[2]

## Ecotoxicity

Species	Endpoint	Value	Exposure Time	Reference
Fish (Oncorhynchus mykiss)	LC50	1.03 mg/L	96 h	[2]
Aquatic Invertebrates (Daphnia)	EC50	0.91 mg/L	48 h	[2]
Algae	EC50	16.4 mg/L	72 h	[2]
Microorganisms	IC50	> 100 mg/L	3 h	[2]

## Experimental Protocols

The toxicity data presented in this guide are likely derived from standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are outlines of the probable methodologies.

### Acute Oral Toxicity (based on OECD Guideline 401 - now superseded)

This test provides information on the health hazards likely to arise from a single oral exposure to a substance.[8]

Methodology:

- Test Animals: Typically, rodent species are used.
- Administration: The test substance is administered orally by gavage in graduated doses to several groups of experimental animals, with one dose per group.[8]
- Dosage: Doses are selected based on a preliminary range-finding test. The volume of liquid administered should not exceed 1 ml/100 g body weight for rodents.[8]
- Observation: Animals are observed for effects and mortality over a set period.

- Endpoint: The LD50 (median lethal dose) is statistically derived, representing the single dose expected to cause death in 50% of the animals.[8]

## Fish, Acute Toxicity Test (based on OECD Guideline 203)

This test determines the concentration of a substance that is lethal to 50% of a test fish population over a short exposure period.[3][5][9][10]

Methodology:

- Test Organism: A recommended fish species, such as Zebrafish (*Danio rerio*) or Rainbow Trout (*Oncorhynchus mykiss*), is used.[2][5]
- Exposure: Fish are exposed to the test substance in a series of concentrations for 96 hours.[3][5][9]
- Conditions: The test can be static, semi-static, or flow-through, with controlled temperature and photoperiod.[9]
- Observations: Mortalities and any abnormal behaviors are recorded at 24, 48, 72, and 96 hours.[3][9]
- Endpoint: The LC50 (lethal concentration) is calculated.[5]

## Daphnia sp., Acute Immobilisation Test (based on OECD Guideline 202)

This test assesses the acute toxicity of a substance to aquatic invertebrates.[1][11][12][13]

Methodology:

- Test Organism: Young daphnids (e.g., *Daphnia magna*), less than 24 hours old, are used.[11][12]
- Exposure: The daphnids are exposed to a range of concentrations of the test substance for 48 hours.[1][11][12]

- Conditions: The test is conducted under static or semi-static conditions with controlled temperature and light cycles.[12]
- Observation: Immobilisation (the inability to swim within 15 seconds after gentle agitation) is recorded at 24 and 48 hours.[1][11]
- Endpoint: The EC50 (the concentration that immobilizes 50% of the daphnids) is calculated. [11]

## Safety and Handling Precautions

### Engineering Controls

- Use in a well-ventilated area.[12]
- Employ local exhaust ventilation to control airborne dust or vapors.
- Ensure that eyewash stations and safety showers are readily accessible.[13]

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[2]
- Skin Protection: Wear impervious protective gloves and clothing.[2]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate particulate filter.[1][2]

### Hygiene Measures

- Do not eat, drink, or smoke when using this product.[1][2]
- Wash hands thoroughly after handling.[1][2]
- Take off contaminated clothing immediately.

### Storage and Disposal

- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[9][13]

- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations. This material and its container must be disposed of as hazardous waste.[\[2\]](#)[\[12\]](#) Avoid release to the environment.[\[1\]](#)[\[2\]](#)[\[12\]](#)

## Emergency Procedures

### First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[2\]](#)[\[4\]](#)
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash off with soap and plenty of water.[\[2\]](#)[\[4\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)[\[2\]](#)
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[\[1\]](#)

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, foam, water spray, or carbon dioxide.[\[9\]](#)
- Unsuitable Extinguishing Media: Do not use a solid stream of water as it may scatter and spread the fire.[\[9\]](#)
- Specific Hazards: Hazardous combustion products may include carbon monoxide and carbon dioxide.[\[9\]](#)
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[\[9\]](#)

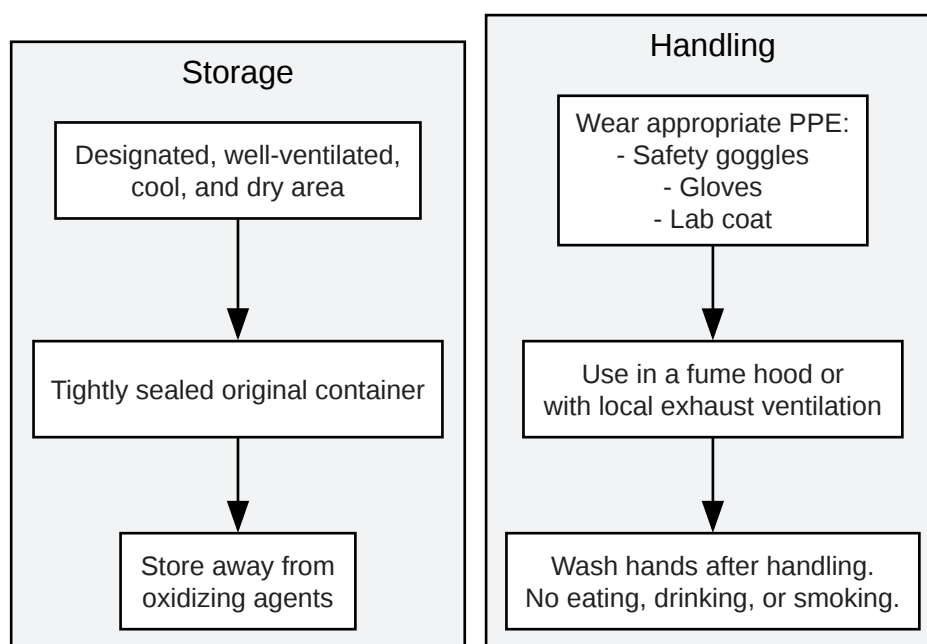
### Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid dust formation. Wear appropriate personal protective equipment.[\[2\]](#)

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1]
- Methods for Cleaning Up: Take up mechanically and collect in suitable containers for disposal.[1] For solid spills, carefully sweep up the material to avoid creating dust.[4][14]

## Visualized Workflows

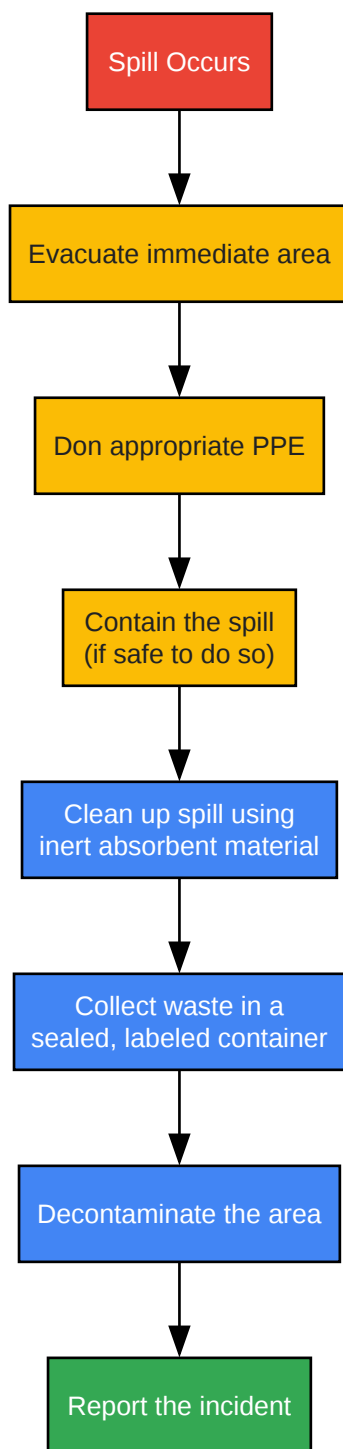
The following diagrams illustrate key safety and handling workflows for **2,4,6-Trimethylbenzophenone**.



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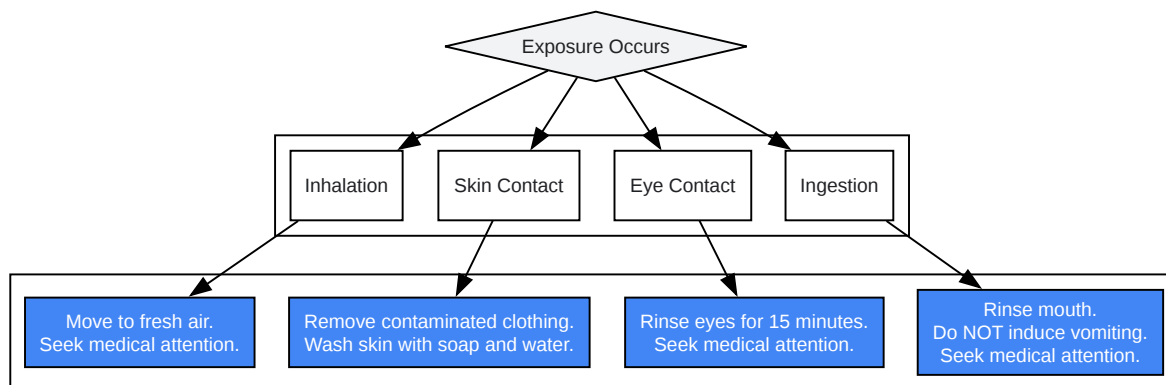
Caption: Standard Handling and Storage Workflow.





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Caption: Emergency Response for Spills.



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Caption: First-Aid Measures Workflow.

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